

# Application Notes and Protocols: Development of Thermosets from Limonene Dioxide

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## Compound of Interest

Compound Name: *Limonene dioxide*

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These application notes provide a comprehensive overview and detailed protocols for the development of thermosets derived from **limonene dioxide**, a bio-based monomer sourced from citrus industry waste. The information presented is intended to guide researchers in the synthesis, curing, and characterization of these sustainable materials for a variety of applications, including eco-friendly coatings, food packaging, and structural matrices.<sup>[1]</sup>

## Introduction

**Limonene dioxide** (LDO) is a versatile bio-based building block for the polymer industry, offering a more sustainable and less toxic alternative to conventional petroleum-derived monomers like bisphenol A.<sup>[1]</sup> The epoxidation of (R)-(+)-limonene, a byproduct of the citrus industry, yields LDO, which can be subsequently cured to form crosslinked thermoset polymers.<sup>[1][2]</sup> This document outlines the methodologies for synthesizing LDO and curing it with various hardeners, along with the expected material properties.

## Synthesis of Limonene Dioxide

The synthesis of **limonene dioxide** involves the epoxidation of both double bonds of (R)-(+)-limonene. A common and effective method utilizes in situ generated dimethyldioxirane (DMDO) from Oxone® and acetone.<sup>[3]</sup>

## Experimental Protocol: Epoxidation of (R)-(+)-Limonene

## Materials:

- (R)-(+)-limonene (97% purity)
- Acetone
- Oxone® (potassium peroxymonosulfate)
- Sodium bicarbonate
- Ethyl acetate
- Deionized water
- Magnesium sulfate (anhydrous)

## Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve (R)-(+)-limonene (10 mmol, 1.36 g) in acetone (20 mL).<sup>[4]</sup>
- Maintain the temperature at 25 °C using a water bath.<sup>[4]</sup>
- In a separate beaker, prepare an aqueous solution of Oxone®. The stoichiometry should be in excess to ensure complete epoxidation of both double bonds.<sup>[4]</sup>
- Slowly add the aqueous Oxone® solution to the limonene/acetone mixture at a controlled flow rate (e.g., 4 mL/min) over a period of 45 minutes with vigorous stirring (400 rpm).<sup>[4]</sup>
- After the addition is complete, continue stirring the reaction mixture for several hours at room temperature to ensure the reaction goes to completion.
- Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the product into ethyl acetate. Perform the extraction three times with ethyl acetate (40 mL each).<sup>[4]</sup>
- Combine the organic phases and wash with deionized water and brine.<sup>[5][6]</sup>

- Dry the organic phase over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain **limonene dioxide**.[\[4\]](#)
- The purity of the synthesized LDO can be determined by gas chromatography-flame ionization detector (GC-FID) and its structure confirmed by  $^1\text{H}$  NMR spectroscopy.[\[1\]](#)[\[3\]](#) A purity of over 96% is typically achieved with this method.[\[3\]](#)

## Curing of Limonene Dioxide to Form Thermosets

**Limonene dioxide** can be cured using a variety of hardeners, including anhydrides and amines, to form crosslinked thermoset polymers. The choice of curing agent and conditions significantly influences the final properties of the thermoset.

### Anhydride Curing

Anhydride curing of LDO, often initiated by a catalyst like imidazole, proceeds via anionic ring-opening copolymerization.[\[1\]](#)[\[3\]](#) This method has been shown to produce 100% bio-based thermosets with excellent properties.[\[1\]](#)

Materials:

- **Limonene dioxide** (LDO)
- Glutaric anhydride (GA) or other suitable anhydride (e.g., dimethylglutaric anhydride)
- Imidazole (IMI)

Procedure:

- Prepare a formulation by mixing LDO, the anhydride hardener, and the imidazole initiator in the desired stoichiometric ratio. A common initiator concentration is 2.5 wt%.[\[1\]](#) The optimal molar ratio of LDO to glutaric anhydride has been found to be stoichiometric.[\[1\]](#)
- Thoroughly mix the components until a homogeneous mixture is obtained.
- Pour the mixture into a mold.

- Cure the formulation in an oven using a pre-determined curing and post-curing program. The curing schedule can be determined by Differential Scanning Calorimetry (DSC) analysis. A typical program involves heating to a specific temperature to initiate curing, followed by a post-curing step at a higher temperature to ensure complete crosslinking. For LDO/GA systems, temperatures up to 210°C may be required for full curing.[7]

## Amine Curing

LDO can also be cured with amines, such as polyethylene imine (BPEI). The reactivity of LDO's epoxide groups with amines is dependent on the stereoisomer, with the trans-isomers being more reactive.[8]

Materials:

- **Limonene dioxide (LDO)**
- Branched polyethylene imine (BPEI) or other suitable amine hardener

Procedure:

- Prepare the formulation by mixing LDO and the amine hardener in the desired weight ratio (e.g., 60/40 wt% LDO/BPEI).[8]
- Ensure thorough mixing of the components.
- Cast the mixture into a suitable mold.
- Cure the formulation at an elevated temperature. For example, a curing schedule of 100°C may be used, although satisfactory crosslinking might require a large excess of amine groups.[5]

## Characterization of Limonene Dioxide Thermosets

The resulting thermosets can be characterized for their thermal and mechanical properties to determine their suitability for various applications.

## Thermal Properties

Glass Transition Temperature (T<sub>g</sub>): Determined using Differential Scanning Calorimetry (DSC). The T<sub>g</sub> is a critical parameter that indicates the temperature at which the material transitions from a glassy to a rubbery state. Thermal Degradation (T5%): Determined using Thermogravimetric Analysis (TGA). T5% represents the temperature at which the material loses 5% of its weight, indicating the onset of thermal degradation.

## Mechanical Properties

Tensile Properties: Measured using a universal testing machine to determine tensile strength ( $\sigma$ ), Young's modulus (E), and elongation at break ( $\epsilon$ ). Dynamic Mechanical Analysis (DMA): Used to measure the storage modulus (E'), loss modulus (E''), and  $\tan \delta$  as a function of temperature. The storage modulus in the glassy state provides information on the material's stiffness. Hardness: Measured using a Shore D durometer.

## Data Presentation

The following tables summarize the quantitative data for thermosets developed from **limonene dioxide** with different curing agents.

Table 1: Thermal Properties of **Limonene Dioxide** Thermosets

Curing System	Initiator/Catalyst	Tg (°C)	T5% (°C)	Reference
LDO/Glutaric Anhydride (GA)	Imidazole (2.5 wt%)	~98	~270	[1][9]
LDO/Dimethylglutaric Anhydride (DGA)	Imidazole (2.5 wt%)	~98	-	[1][9]
LDO/Maleic Anhydride (MA)	Imidazole (2.5 wt%)	~100	-	[1]
cis-LDO/Glutaric Anhydride (GA)	-	116	-	[10]
LDO/Phthalic Anhydride (PA)	-	82	-	[4]
LDO/4,4'-methylenediamine (MDA)	-	61	-	[4]
LDO/Polyethylene imine (BPEI)	-	70	-	[8]

Table 2: Mechanical Properties of **Limonene Dioxide** Thermosets

Curing System	Tensile Strength ( $\sigma$ , MPa)	Young's Modulus (E, GPa)	Elongation at Break ( $\epsilon$ , %)	Storage Modulus (E', GPa @ RT)	Shore D Hardness	Reference
LDO/Glutaric Anhydride (GA)	27	1.15	3.5	1.65	78	[1][9]
cis-LDO/Glutaric Anhydride (GA)	43	1.36	4.56	1.68	81	[2]
LDO/Polyethyleneimine (BPEI)	-	-	-	~1.0	-	[8]

## Visualizations

### Reaction Pathway: Anionic Copolymerization of Limonene Dioxide with Anhydride

Caption: Anionic copolymerization of LDO and anhydride.

### Experimental Workflow: From Limonene to Characterized Thermoset

Caption: Workflow for thermoset development.

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